

A Technical Guide to the Physical Properties of 4-(Methylthio)phenylboronic Acid

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Compound of Interest

Compound Name: 4-(Methylthio)phenylboronic acid

Cat. No.: B1333548

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Abstract

4-(Methylthio)phenylboronic acid is a crucial building block in organic synthesis, particularly in the formation of carbon-carbon and carbon-heteroatom bonds through Suzuki-Miyaura cross-coupling reactions. A thorough understanding of its physical properties is paramount for its effective use in reaction optimization, purification, and formulation development. This technical guide provides a comprehensive overview of the key physical characteristics of **4-(Methylthio)phenylboronic acid**, including detailed experimental protocols for their determination and a visual workflow for its physical characterization.

Core Physical Properties

The fundamental physical properties of **4-(Methylthio)phenylboronic acid** are summarized in the table below. These values are essential for handling, storage, and application of the compound in a laboratory setting.

Property	Value	Reference
Molecular Formula	C ₇ H ₉ BO ₂ S	[1]
Molecular Weight	168.02 g/mol	
Appearance	Off-white to yellow crystalline powder	
Melting Point	210-214 °C (literature)	
Solubility	Soluble in Methanol	
CAS Number	98546-51-1	[1]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of **4-(Methylthio)phenylboronic acid**.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of finely powdered, dry **4-(Methylthio)phenylboronic acid** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the heating block.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal melts are recorded. This range represents the melting point of the substance. For **4-(Methylthio)phenylboronic acid**, this is reported as 210-214 °C.

Determination of Solubility

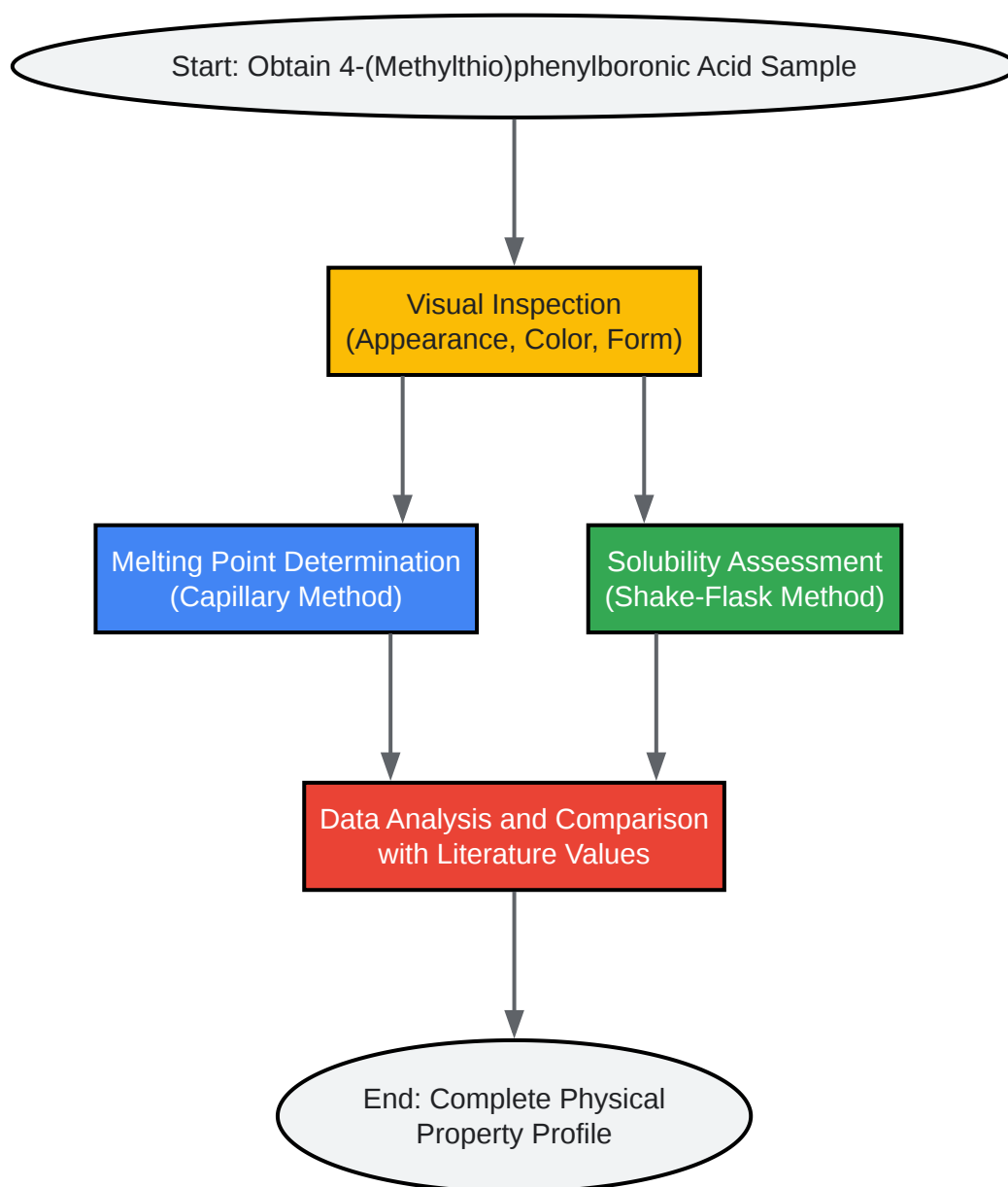
Solubility data is vital for selecting appropriate solvents for reactions, purifications (such as recrystallization), and formulations.

Methodology: Equilibrium Solubility Determination (Shake-Flask Method)

- **Solvent Selection:** A range of solvents with varying polarities should be selected for testing (e.g., water, methanol, ethanol, acetone, ethyl acetate, toluene, hexane).
- **Sample Preparation:** An excess amount of **4-(Methylthio)phenylboronic acid** is added to a known volume of the selected solvent in a sealed vial or flask.
- **Equilibration:** The mixture is agitated (e.g., using a shaker or magnetic stirrer) at a constant temperature (typically 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- **Concentration Analysis:** The concentration of **4-(Methylthio)phenylboronic acid** in the clear, saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or quantitative Nuclear Magnetic Resonance (qNMR).
- **Data Reporting:** The solubility is expressed in terms of concentration, such as g/L or mol/L. While specific quantitative data for **4-(Methylthio)phenylboronic acid** is not widely available, it is known to be soluble in methanol. Based on the behavior of similar phenylboronic acids, it is expected to exhibit higher solubility in polar organic solvents and lower solubility in nonpolar hydrocarbon solvents.^{[2][3][4]}

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the physical characterization of **4-(Methylthio)phenylboronic acid**.



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Caption: Experimental workflow for the physical characterization of **4-(Methylthio)phenylboronic acid**.

Conclusion

This technical guide has detailed the essential physical properties of **4-(Methylthio)phenylboronic acid** and provided standardized protocols for their experimental determination. The presented data and methodologies are intended to support researchers and professionals in the effective application of this versatile reagent in their synthetic and

developmental endeavors. A clear understanding and accurate measurement of these properties are fundamental to achieving reproducible and optimized results in the laboratory.

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